

Naquotinib clinical development termination reasons

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Compound Focus: Naquotinib

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What was Naquotinib?

Naquotinib (ASP8273) was an investigational, oral third-generation EGFR tyrosine kinase inhibitor (TKI) developed by Astellas Pharma. It was designed to target both EGFR-sensitizing mutations (like exon 19 deletions and L858R) and the T790M resistance mutation in non-small cell lung cancer (NSCLC), while sparing the wild-type (normal) EGFR to reduce side effects [1] [2].

Reasons for Development Termination

The clinical development of **naquotinib** was terminated primarily due to the results from a pivotal Phase 3 trial called **SOLAR (NCT02588261)** [1] [3] [4].

The table below summarizes the key factors that led to this decision:

Termination Factor	Details
Efficacy	Inferior performance compared to first-generation EGFR TKIs (gefitinib/erlotinib) as a first-line treatment in the SOLAR trial [1].

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Safety & Toxicity	High rates of Grade 3 (severe) adverse events , including hyponatremia (low sodium) in 20.4% of patients and diarrhea in 6.0% [1].
Competitive Landscape	The success of osimertinib (Tagrisso) set a high bar for efficacy and tolerability, making it difficult for other third-generation TKIs with inferior profiles to succeed [1] [3].

In May 2017, an independent data monitoring committee recommended terminating the SOLAR trial due to **anticipated futility** based on a pre-planned analysis. At that time, 530 of the planned 600 patients had been enrolled [1].

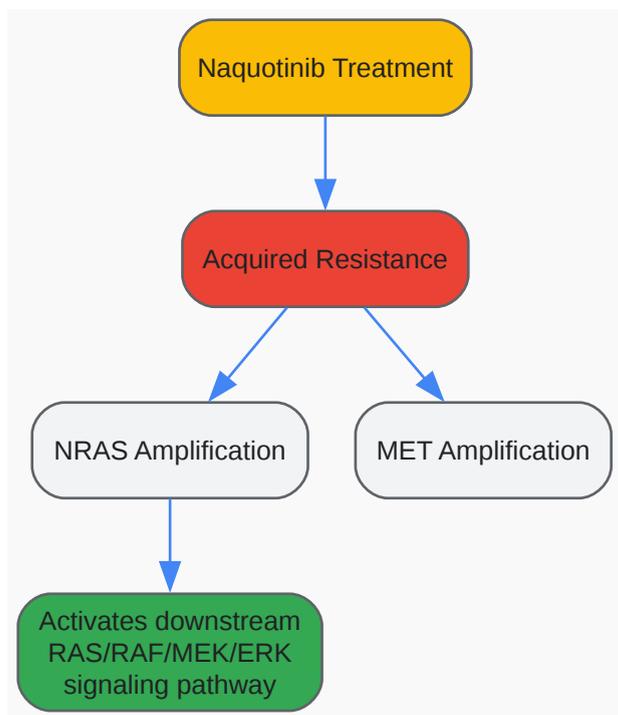
Clinical Trial Data Summary

The table below consolidates the available clinical efficacy data for **naquotinib** from its earlier-phase trials [1]:

Trial Phase	Patient Population	Objective Response Rate (ORR)	Note
Phase 1 (U.S.)	EGFR T790M+ NSCLC	31% (18 of 58 patients)	Across all doses; 300 mg daily established as the Recommended Phase 2 Dose (RP2D).
Phase 1 (Japan)	EGFR T790M+ NSCLC	42% (32 of 76 patients)	At the RP2D of 300 mg daily.

Documented Resistance Mechanisms

Preclinical research was conducted to understand how cancer cells might develop resistance to **naquotinib**. The diagram below illustrates the key findings from one study that established **naquotinib**-resistant cell lines [2].



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This research suggested that combining **naquotinib** with a **MEK inhibitor** (like trametinib) could be a potential strategy to overcome this specific resistance, not only for **naquotinib** but also for osimertinib-resistant cells [2].

Context Among Other Third-Generation EGFR TKIs

Naquotinib was one of several third-generation EGFR TKIs developed concurrently. Its discontinuation was part of a broader trend where several drugs in this class (including **rociletinib**, **olmutinib**, and **mavelertinib**) were halted due to issues with **lower efficacy and/or higher toxicities** compared to osimertinib, which became the established standard of care [1] [3] [5].

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References

1. Naquotinib - an overview | ScienceDirect Topics [sciencedirect.com]
2. MET or NRAS amplification is an acquired resistance ... [nature.com]
3. The advance of the third-generation EGFR-TKI in the ... [pmc.ncbi.nlm.nih.gov]
4. The advance of the third-generation EGFR-TKI in ... [spandidos-publications.com]
5. Third-generation epidermal growth factor receptor tyrosine ... [tlcr.amegroups.org]

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